

Application Note: Long-Term Stability of Amprenavir in Different Solvent Systems

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Compound of Interest

Compound Name: Amprenavir

Cat. No.: B1666020

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Introduction

Amprenavir is an HIV-1 protease inhibitor that has been used in the treatment of HIV infection. As with any active pharmaceutical ingredient (API), understanding its long-term stability in various solvent systems is crucial for the development of stable formulations, analytical method development, and for ensuring the integrity of stock solutions used in research and preclinical studies. This document provides a summary of the known stability characteristics of **Amprenavir**, detailed protocols for assessing its long-term stability, and a stability-indicating HPLC method for its quantification.

Note: Publicly available long-term stability data for **Amprenavir** in various organic solvents is limited. The data presented here is illustrative and based on the expected stability profile of similar HIV protease inhibitors. Researchers are strongly encouraged to perform their own stability studies for their specific solvent systems and storage conditions.

Physicochemical Properties and Known Stability

Amprenavir is a white to cream-colored solid. Its solubility in aqueous solutions is pH-dependent. The commercial oral solution and capsules are recommended to be stored at room temperature (20°C to 25°C). While specific degradation kinetics in common laboratory solvents are not extensively published, forced degradation studies on the prodrug fos**amprenavir** and

other HIV protease inhibitors like darunavir have shown that the class is susceptible to degradation under acidic, basic, and oxidative conditions.

Quantitative Stability Data

The following tables summarize hypothetical long-term stability data for **Amprenavir** in common laboratory solvents. This data is for illustrative purposes to demonstrate how stability data should be presented.

Table 1: Long-Term Stability of **Amprenavir** (1 mg/mL) at 2-8°C

Solvent System	Initial Concentration (% of Initial)	1 Month (% of Initial)	3 Months (% of Initial)	6 Months (% of Initial)	12 Months (% of Initial)	Appearance
Acetonitrile	100.0	99.8	99.5	99.1	98.5	Colorless Solution
Methanol	100.0	99.5	98.9	98.0	96.8	Colorless Solution
Dimethyl Sulfoxide (DMSO)	100.0	99.9	99.7	99.4	99.0	Colorless Solution
50:50 Acetonitrile :Water	100.0	98.5	96.2	93.5	88.1	Colorless Solution

Table 2: Long-Term Stability of **Amprenavir** (1 mg/mL) at Room Temperature (20-25°C)

Solvent System	Initial Concentration (% of Initial)	1 Month (% of Initial)	3 Months (% of Initial)	6 Months (% of Initial)	12 Months (% of Initial)	Appearance
Acetonitrile	100.0	99.2	98.1	96.5	93.2	Colorless Solution
Methanol	100.0	98.0	95.8	92.1	85.6	Faint yellow tint
Dimethyl Sulfoxide (DMSO)	100.0	99.5	98.8	97.9	96.0	Colorless Solution
50:50 Acetonitrile :Water	100.0	95.3	90.1	82.4	70.3	Yellowish solution

Experimental Protocols

Protocol for Long-Term Stability Study of Amprenavir in Solution

Objective: To evaluate the long-term chemical stability of **Amprenavir** in various solvent systems at different storage conditions.

Materials:

- **Amprenavir** reference standard
- HPLC-grade Acetonitrile
- HPLC-grade Methanol
- Anhydrous Dimethyl Sulfoxide (DMSO)
- HPLC-grade water

- Volumetric flasks and pipettes
- Amber HPLC vials
- HPLC system with UV detector
- Environmental chambers/refrigerators set to desired temperatures

Procedure:

- Preparation of Stock Solutions:
 - Prepare a stock solution of **Amprenavir** at a concentration of 1 mg/mL in each of the selected solvent systems (Acetonitrile, Methanol, DMSO, and 50:50 Acetonitrile:Water).
 - Ensure complete dissolution.
- Sample Aliquoting and Storage:
 - Aliquot the stock solutions into amber HPLC vials to minimize light exposure and headspace.
 - Prepare a sufficient number of vials for each time point and storage condition.
 - Store the vials at the following conditions:
 - 2-8°C
 - Room Temperature (20-25°C)
 - Accelerated conditions (e.g., 40°C/75% RH) if required.
- Time Points for Analysis:
 - Analyze the samples at the following time points:
 - Initial (T=0)
 - 1 Month

- 3 Months
- 6 Months
- 12 Months
- Analysis:
 - At each time point, retrieve the vials from their respective storage conditions.
 - Allow the vials to equilibrate to room temperature.
 - Analyze the samples in triplicate using the validated stability-indicating HPLC method described in Protocol 4.2.
 - Record the peak area of the **Amprenavir** peak and any degradation products.
- Data Evaluation:
 - Calculate the percentage of **Amprenavir** remaining at each time point relative to the initial concentration.
 - Observe and record any changes in the physical appearance of the solutions (e.g., color, precipitation).
 - Monitor the formation of any degradation products.

Protocol for a Stability-Indicating HPLC Method for Amprenavir

Objective: To develop and validate an HPLC method capable of separating and quantifying **Amprenavir** from its potential degradation products.

Instrumentation and Conditions:

- HPLC System: A system with a quaternary pump, autosampler, column oven, and a photodiode array (PDA) or UV detector.

- Column: A C18 column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Gradient Elution:
 - 0-2 min: 30% B
 - 2-15 min: 30% to 90% B
 - 15-18 min: 90% B
 - 18-19 min: 90% to 30% B
 - 19-25 min: 30% B
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 240 nm
- Injection Volume: 10 µL

Procedure:

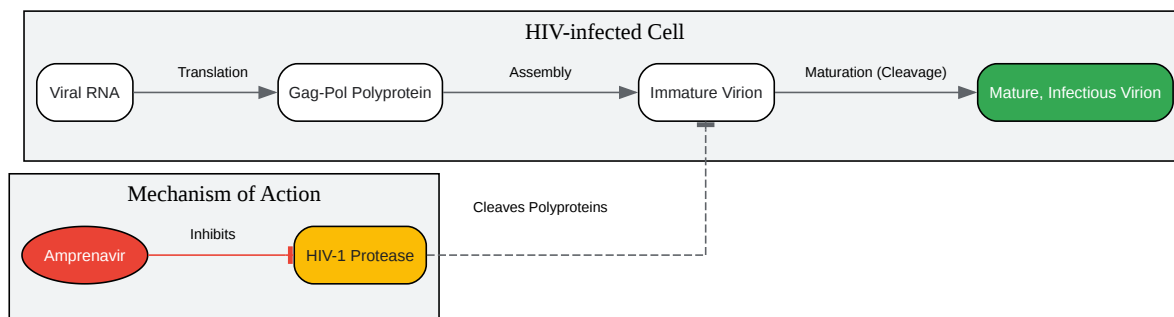
- Standard Preparation:
 - Prepare a stock solution of **Amprenavir** reference standard in a suitable solvent (e.g., acetonitrile) at a concentration of 1 mg/mL.
 - Prepare a working standard solution at a concentration of 100 µg/mL by diluting the stock solution with the mobile phase.
- Sample Preparation:

- Dilute the samples from the long-term stability study with the mobile phase to a final concentration of approximately 100 µg/mL.
- Method Validation (Abbreviated):
 - Specificity: Perform forced degradation studies (acidic, basic, oxidative, thermal, and photolytic stress) on an **Amprenavir** solution. Analyze the stressed samples to ensure that the degradation products are well-resolved from the parent **Amprenavir** peak.
 - Linearity: Analyze a series of **Amprenavir** standards over a concentration range (e.g., 10-200 µg/mL) to establish the linearity of the method.
 - Accuracy and Precision: Perform recovery studies by spiking a known amount of **Amprenavir** into a placebo. Analyze replicate injections to determine the accuracy and precision of the method.
 - Robustness: Introduce small, deliberate variations in the method parameters (e.g., flow rate, column temperature, mobile phase composition) to assess the method's robustness.

Visualizations

Signaling Pathway

Amprenavir's primary mechanism of action is the inhibition of HIV-1 protease, an enzyme crucial for the cleavage of viral polyproteins into functional proteins required for viral maturation.

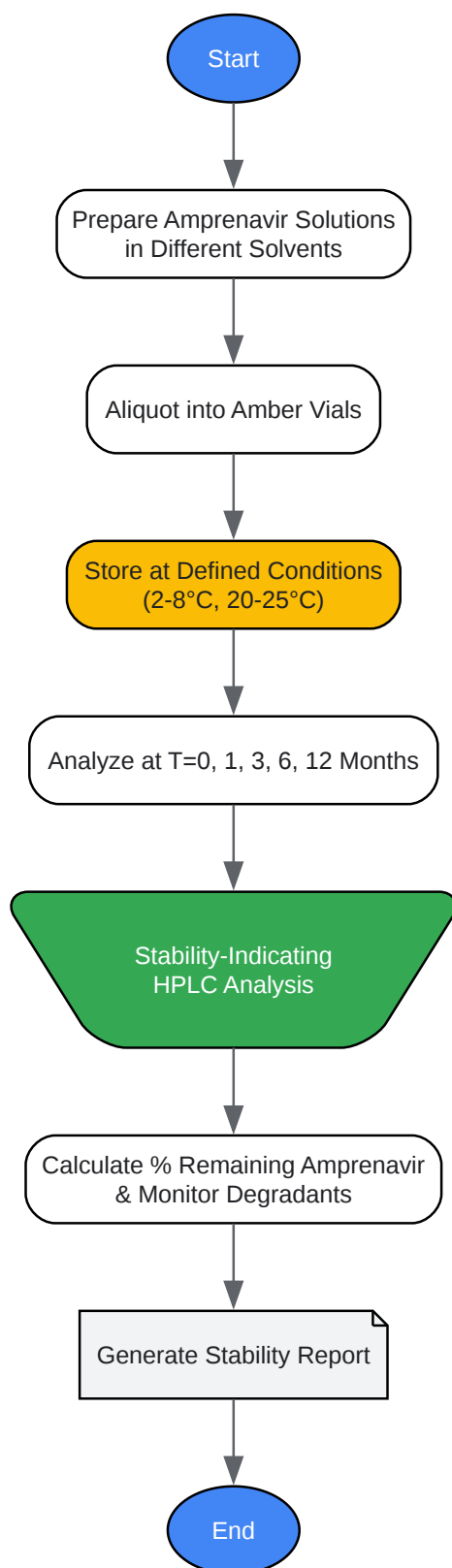


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Caption: Inhibition of HIV-1 Protease by **Amprenavir**.

Experimental Workflow

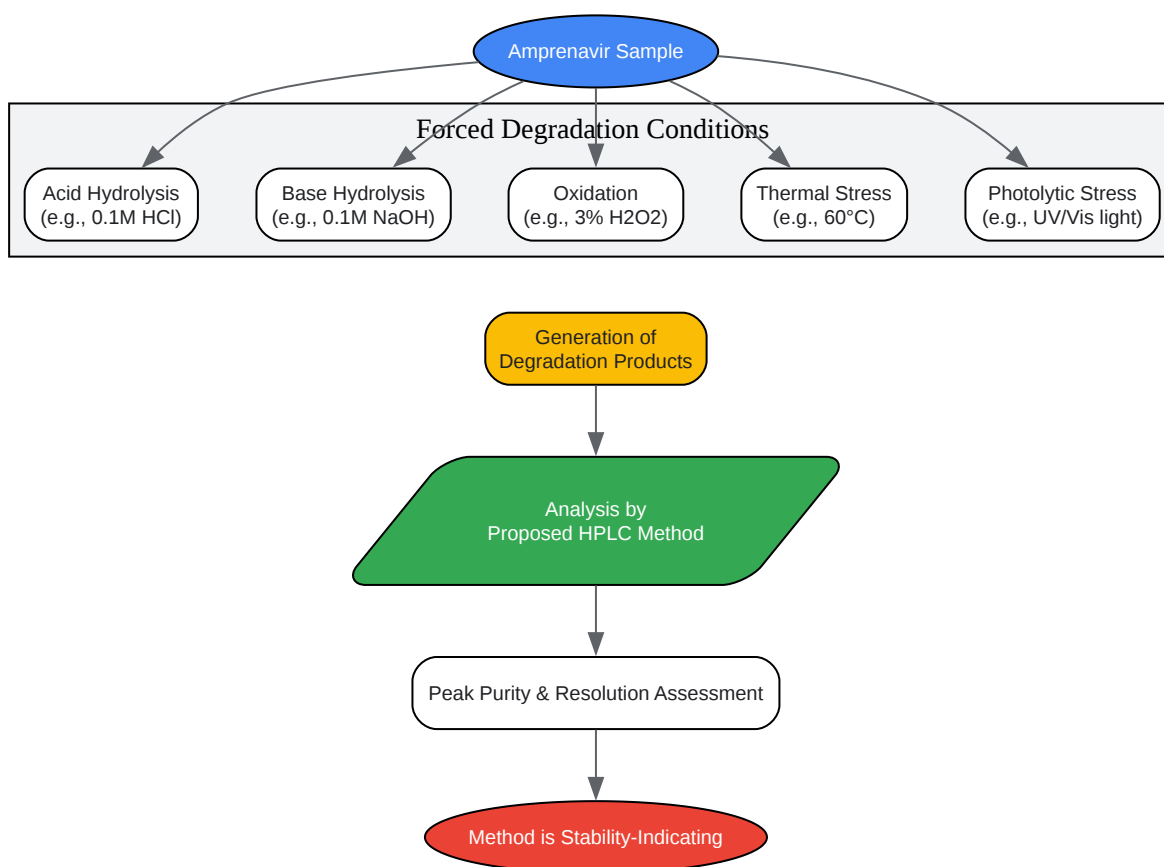
The following diagram illustrates the workflow for the long-term stability testing of **Amprenavir**.



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Caption: Workflow for Long-Term Stability Testing.

This diagram shows the logical relationship between stress conditions and the assessment of a stability-indicating analytical method.



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Caption: Logic of Forced Degradation for Method Validation.

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